

# Famoxadone Residue Levels by Crop and Region

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## Compound Focus: Famoxadone

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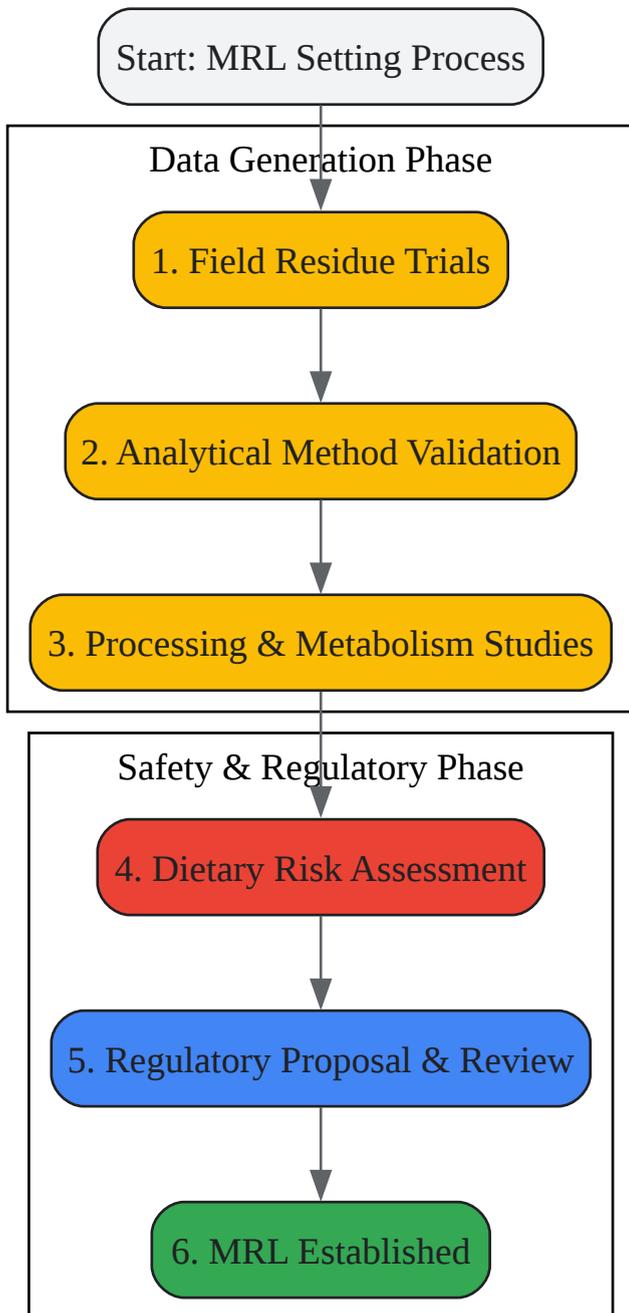
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Crop / Commodity	EU MRL (mg/kg)	Codex Alimentarius (CXL) (mg/kg)	Key Regulatory Context
Hops	50.0 [1]	50.0 (Adopted Dec 2023) [1]	EU aligned with Codex in October 2024 [1].
Wine Grapes	Maintained (Specific level not stated) [1]	Considered safe by EFSA [1]	MRL maintained as an import tolerance [1].
Potatoes, Tomatoes, Cucumbers, Courgettes (Zucchini)	Maintained (Specific levels not stated) [1]	Considered safe by EFSA [1]	MRLs maintained as import tolerances [1].
Barley, Wheat	Maintained (Specific levels not stated) [1]	Considered safe by EFSA [1]	MRLs maintained as import tolerances [1].
Animal Products	Maintained (Specific levels not stated) [1]	Considered safe by EFSA [1]	MRLs maintained as import tolerances [1].
Table Grapes, Aubergines, Gherkins, Melons, Broccoli, etc.	0.01* (Limit of Determination) [1]	Not applicable	Famoxadone is no longer authorized in the EU; MRLs set to the lowest detectable level [1].

> **Note on U.S. Tolerances:** The U.S. EPA is currently undergoing a registration review process for **famoxadone** and other pesticides, which may involve proposing tolerance actions [2]. Specific U.S. tolerance levels were not available in the search results.

## Experimental Protocols for MRL Determination

Establishing MRLs involves a rigorous process to ensure consumer safety and facilitate trade. The general workflow for setting an MRL, as reflected in regulatory procedures, is summarized below.



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The methodology for determining MRLs relies on several key experimental protocols [2] [1] [3]:

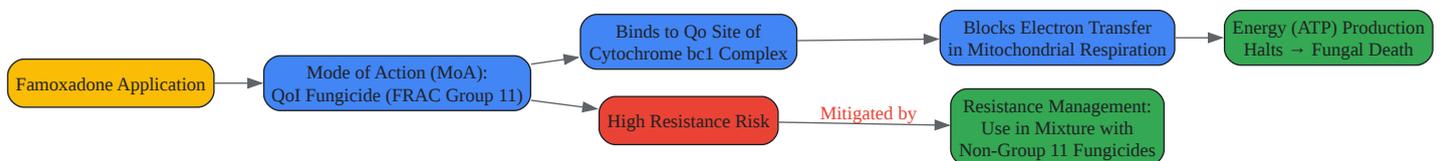
- **Field Residue Trials:** Crops are treated with the pesticide according to maximum proposed label rates and shortest harvest intervals. Residue levels at harvest are analyzed to determine the maximum expected residue [3].
- **Analytical Method Validation:** Residues are quantified using validated analytical methods, typically Liquid or Gas Chromatography with Mass Spectrometry (LC/GC-MS/MS). Methods must demonstrate

specificity, accuracy, precision, and a defined **Limit of Quantification (LOQ)**, which is the lowest residue level that can be reliably measured [1] [3]. The LOQ often becomes the default MRL (e.g., 0.01 mg/kg) when a pesticide is no longer authorized [1].

- **Dietary Risk Assessment:** Toxicological studies establish safe intake levels (e.g., Acceptable Daily Intake). Exposure from all proposed crop uses is estimated using residue trial data and food consumption models to ensure it remains below safe limits for all consumer groups [1] [4].

## Mechanism of Action and Resistance

**Famoxadone** is a QoI (Quinone outside Inhibitor) fungicide from FRAC Group 11. Its molecular mechanism and resistance management are key considerations for its application [5] [6].



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## Key Regulatory and Safety Context

- **EU Approval Status:** **Famoxadone** is **no longer approved** for use in the EU. The maintained MRLs for specific crops like wine grapes and tomatoes function as "import tolerances," allowing treated commodities from other countries to be marketed in the EU [1].
- **GB Approval Status:** Approval for **famoxadone** in Great Britain was withdrawn in June 2024 due to the risk it presents to birds [5].
- **U.S. Regulatory Status:** The U.S. EPA is conducting a registration review for **famoxadone**, which may lead to changes in tolerances. The outcome of this review will determine future U.S. residue levels [2].

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## References

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**Address:** Ontario, CA 91761, United States

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